

Development of Reference Standards for Desmethylmoramide: Application Notes and Protocols

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Abstract

This document provides detailed application notes and protocols for the development of **Desmethylmoramide** as a reference standard. **Desmethylmoramide** is an opioid analgesic and a structural analog of dextromoramide.[1] The availability of a well-characterized reference standard is crucial for the accurate identification, quantification, and quality control of this substance in research, forensic, and pharmaceutical applications. These protocols cover the synthesis, purification, and comprehensive analytical characterization of **Desmethylmoramide**, including chromatographic and spectroscopic techniques. Additionally, a protocol for conducting forced degradation studies to establish a stability-indicating method is provided.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Desmethylmoramide** is presented in Table 1. This information is essential for the handling, storage, and analysis of the reference standard.



Property	Value	Reference
IUPAC Name	4-(Morpholin-4-yl)-2,2- diphenyl-1-(pyrrolidin-1- yl)butan-1-one	[1]
CAS Number	1767-88-0	[1]
Molecular Formula	C24H30N2O2	[1]
Molecular Weight	378.51 g/mol	[1]
Appearance	Crystalline solid	
Solubility	Soluble in DMF, DMSO, and Ethanol	_
Storage Temperature	-20°C	_

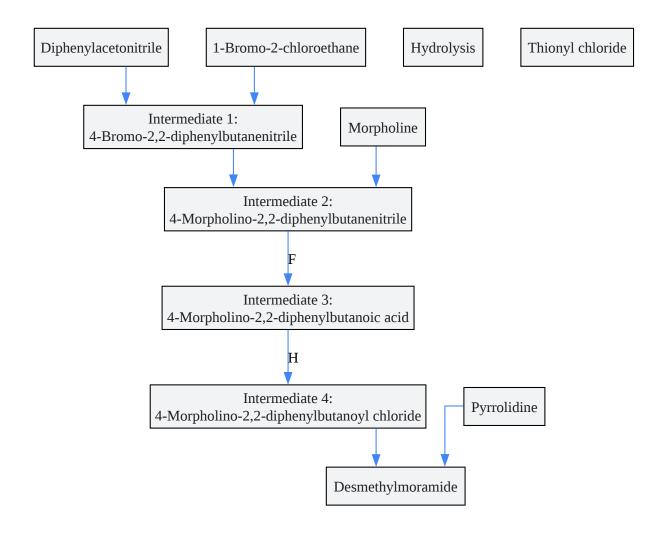
Synthesis and Purification Protocol

While a specific synthesis protocol for **Desmethylmoramide** is not readily available in the public domain, a plausible synthetic route can be devised based on the known synthesis of related compounds like dextromoramide and its analogs. The following protocol is a proposed method.

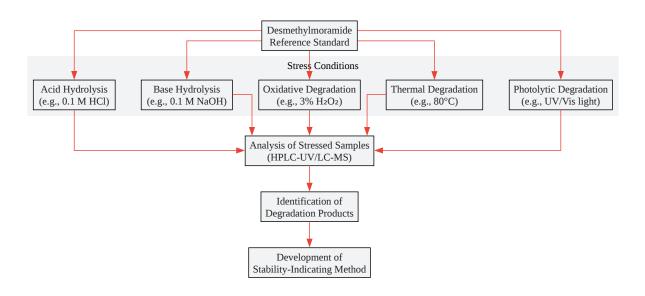
Synthesis Workflow

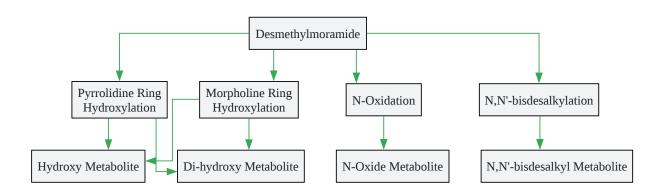
The synthesis of **Desmethylmoramide** can be conceptualized as a multi-step process involving the formation of a key intermediate followed by coupling with pyrrolidine.











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